

Essential Safety and Operational Guide for Handling NS19504

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Compound of Interest

Compound Name: NS19504

Cat. No.: B1662380

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **NS19504**, ensuring laboratory safety and procedural clarity.

This document provides critical safety and logistical information for the handling of **NS19504**, a small molecule activator of the large-conductance Ca^{2+} -activated potassium (BK) channels. Adherence to these guidelines is essential to mitigate risks and ensure a safe laboratory environment.

Personal Protective Equipment (PPE) for NS19504

When handling **NS19504**, appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion. The following table summarizes the required PPE.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1 approved. Required at all times when in the laboratory.
Chemical Safety Goggles	Required when there is a risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before use and change them frequently, especially after direct contact with the compound.
Body Protection	Laboratory Coat	A standard, buttoned lab coat should be worn to protect street clothes from contamination.
Respiratory Protection	Dust Mask or Respirator	Recommended when handling the solid form of the compound to avoid inhalation of dust particles. Use in a well-ventilated area or under a chemical fume hood.

Experimental Protocols: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory.
- When weighing or preparing solutions, use a chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the work area.

Procedural Steps for Safe Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: Carefully weigh the solid compound in a chemical fume hood to avoid generating dust.
- Solution Preparation: When preparing solutions, add the solvent to the solid compound slowly to prevent splashing. **NS19504** is soluble in DMSO.
- During Use: Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory.
- After Handling: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Storage:

- Store **NS19504** in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

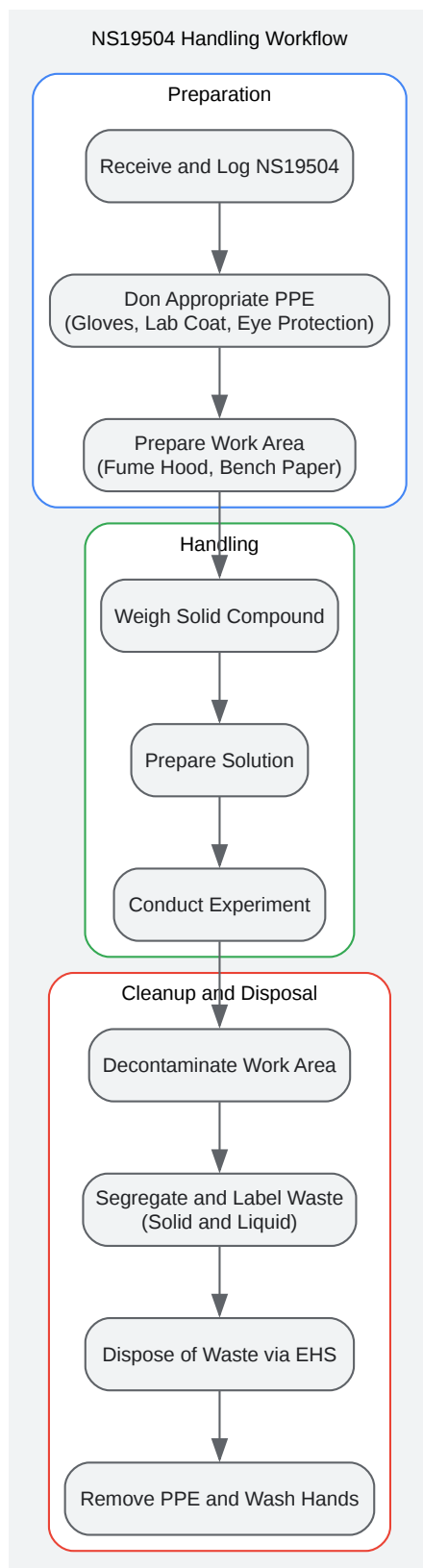
Disposal Plan

All waste contaminated with **NS19504** must be treated as hazardous chemical waste.

- Solid Waste: Collect any solid waste, including contaminated gloves, bench paper, and empty vials, in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **NS19504** in a separate, sealed, and labeled hazardous waste container.
- Disposal: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

Visualizing the Handling Workflow

The following diagram outlines the standard operating procedure for safely handling **NS19504** from receipt to disposal.



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